

Application Notes and Protocols for Radiolabeled Indoxacarb Metabolism Studies

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Compound of Interest

Compound Name: *Indoxam*

Cat. No.: *B1244226*

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Introduction

Indoxacarb is an oxadiazine insecticide that acts by blocking sodium ion channels in the nervous system of target insects.[1][2][3] Its unique mode of action involves metabolic bioactivation within the insect to a more potent, N-decarbomethoxylated metabolite, DCJW (IN-JT333).[1][2][3] Understanding the metabolism of Indoxacarb in target and non-target organisms is crucial for assessing its efficacy, selectivity, and potential environmental and human health impacts. Radiolabeling studies, typically using ^{14}C -labeled Indoxacarb, are indispensable for tracing the absorption, distribution, metabolism, and excretion (ADME) of the compound and its metabolites.[4][5]

These application notes provide an overview and detailed protocols for conducting metabolism studies of radiolabeled Indoxacarb in various biological systems.

Data Presentation: Quantitative Analysis of Indoxacarb Metabolism

The following tables summarize the quantitative data on Indoxacarb metabolism from studies in mammals and poultry.

Table 1: Pharmacokinetic Parameters of Radiolabeled Indoxacarb in Rats

Parameter	Low Dose (5 mg/kg bw)	High Dose (150 mg/kg bw)	Reference
Absorption	69-81%	8-14%	[6][7]
Time to Max. Concentration (Males)	5 hours	3 hours	[6][7]
Time to Max. Concentration (Females)	8 hours	27 hours	[6][7]
Elimination Half-life (Indanone label; Males)	35 hours	45-59 hours	[7]
Elimination Half-life (Indanone label; Females)	52 hours	45-59 hours	[7]
Elimination Half-life (Trifluoromethoxyphenyl label; Males)	92 hours	92 hours	[7]
Elimination Half-life (Trifluoromethoxyphenyl label; Females)	114 hours	114 hours	[7]

Table 2: Distribution of Radioactivity in Rats after a Single Oral Dose of [^{14}C]Indoxacarb (5 mg/kg bw)

Label	Urine	Feces	Tissues	Reference
Indanone	37-41%	44%	3.4-7.8%	[7]
Trifluoromethoxy phenyl	47-55%	27-30%	10-17%	[7]

Table 3: Major Metabolites of Indoxacarb in Rats

Metabolite	Location	Percentage of Administered Dose	Reference
IN-JT333	Feces	0.4-3.3%	[7]
5-HO-JW062 (stereoisomers)	Feces	3.5-12.7%	[7]

Table 4: Residues of Indoxacarb and Metabolites in Poultry

Commodity	Compound	Percentage of Total Residue	Reference
Fat	Parent Compound	4-6%	[6]
IN-JT333	17%	[6]	
Other identified metabolites	69-76%	[6]	

Experimental Protocols

In Vivo Metabolism and Pharmacokinetics of [¹⁴C]Indoxacarb in Rats

Objective: To determine the absorption, distribution, metabolism, and excretion (ADME) of [¹⁴C]Indoxacarb in rats following oral administration.

Materials:

- [^{14}C]Indoxacarb (labeled in the indanone ring or the trifluoromethoxyphenyl ring) with a radiochemical purity of >98%.
- Sprague-Dawley rats (male and female).
- Metabolism cages for separate collection of urine and feces.
- Scintillation counter and scintillation cocktail.
- HPLC with radiodetector and/or mass spectrometer (LC-MS/MS).
- Solvents and reagents for extraction and analysis (e.g., acetonitrile, water, formic acid).

Protocol:

- Dosing: Administer [^{14}C]Indoxacarb to rats via oral gavage at a low dose (e.g., 5 mg/kg) and a high dose (e.g., 150 mg/kg). A control group should receive the vehicle only.
- Sample Collection: House rats in metabolism cages and collect urine and feces at regular intervals (e.g., 0-6, 6-12, 12-24, 24-48, 48-72, and 72-96 hours) post-dosing. Blood samples can be collected via tail vein at various time points to determine the pharmacokinetic profile. At the end of the study, euthanize the animals and collect tissues (liver, kidney, fat, muscle, etc.).
- Radioactivity Measurement: Homogenize feces and tissues. Measure the total radioactivity in aliquots of urine, homogenized feces, and tissues using a scintillation counter.
- Metabolite Profiling: Pool urine and feces samples for each time point. Extract the samples with an appropriate solvent (e.g., acetonitrile). Analyze the extracts using HPLC with a radiodetector to separate and quantify the parent compound and its metabolites.
- Metabolite Identification: Collect fractions from the HPLC and subject them to LC-MS/MS analysis to identify the chemical structures of the metabolites.
- Data Analysis: Calculate the percentage of the administered dose excreted in urine and feces. Determine the concentration of radioactivity in blood and tissues. Identify and quantify the major metabolites.

In Vitro Metabolism of [^{14}C]Indoxacarb using Rat Liver Microsomes

Objective: To investigate the in vitro metabolism of [^{14}C]Indoxacarb and identify the enzymes involved.

Materials:

- [^{14}C]Indoxacarb.
- Rat liver microsomes.
- NADPH regenerating system.
- Phosphate buffer (pH 7.4).
- Acetonitrile (ice-cold).
- HPLC with radiodetector and/or LC-MS/MS.

Protocol:

- **Incubation:** Prepare an incubation mixture containing [^{14}C]Indoxacarb, rat liver microsomes, and phosphate buffer. Pre-incubate the mixture at 37°C.
- **Reaction Initiation:** Start the metabolic reaction by adding the NADPH regenerating system.
- **Reaction Termination:** After a specific incubation time (e.g., 60 minutes), stop the reaction by adding ice-cold acetonitrile.
- **Sample Preparation:** Centrifuge the mixture to precipitate the proteins. Collect the supernatant.
- **Analysis:** Analyze the supernatant using HPLC with a radiodetector to separate and quantify the parent compound and metabolites. Identify metabolites using LC-MS/MS.

Plant Metabolism of [^{14}C]Indoxacarb in Cotton

Objective: To determine the nature and magnitude of residues of [^{14}C]Indoxacarb in cotton plants.

Materials:

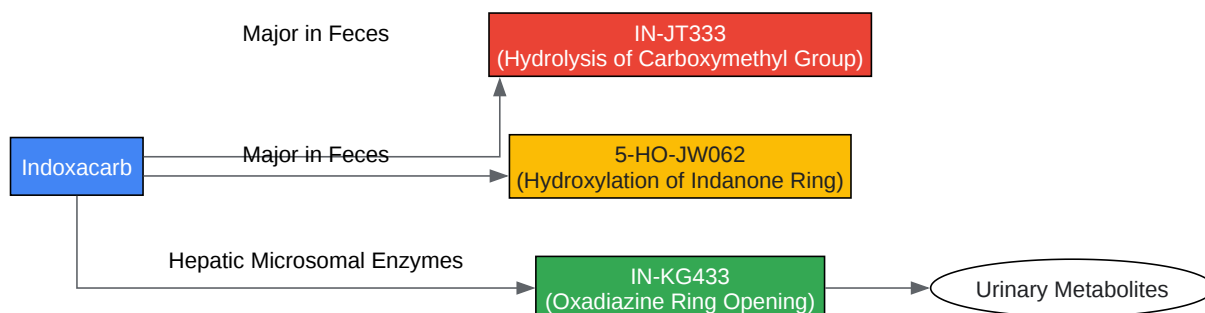
- Formulated [^{14}C]Indoxacarb (labeled in the indanone or trifluoromethoxyphenyl ring).
- Cotton plants grown under controlled conditions.
- Solvents for extraction (e.g., acetonitrile/water).
- HPLC with radiodetector and/or LC-MS/MS.
- Combustion analyzer.

Protocol:

- Application: Apply the formulated [^{14}C]Indoxacarb to cotton plants at a rate equivalent to the recommended field application rate.
- Sample Collection: Collect plant samples at various time intervals after treatment (e.g., 0, 7, 14, 30, and 60 days) and at maturity.
- Sample Processing: Separate the plants into different parts (e.g., leaves, stems, cottonseeds). Homogenize the samples.
- Total Radioactive Residue (TRR) Determination: Determine the TRR in each plant part by combustion analysis followed by liquid scintillation counting.
- Extraction: Extract the homogenized plant samples with a suitable solvent system (e.g., acetonitrile/water).
- Metabolite Profiling and Identification: Analyze the extracts using HPLC with radiodetection to profile the metabolites. Identify the major metabolites using LC-MS/MS. In cotton, the parent compound is expected to be the major component of the residue.[\[6\]](#)
- Unextracted Residues: Determine the amount of unextracted radioactivity by combusting the post-extraction solids.

Visualizations

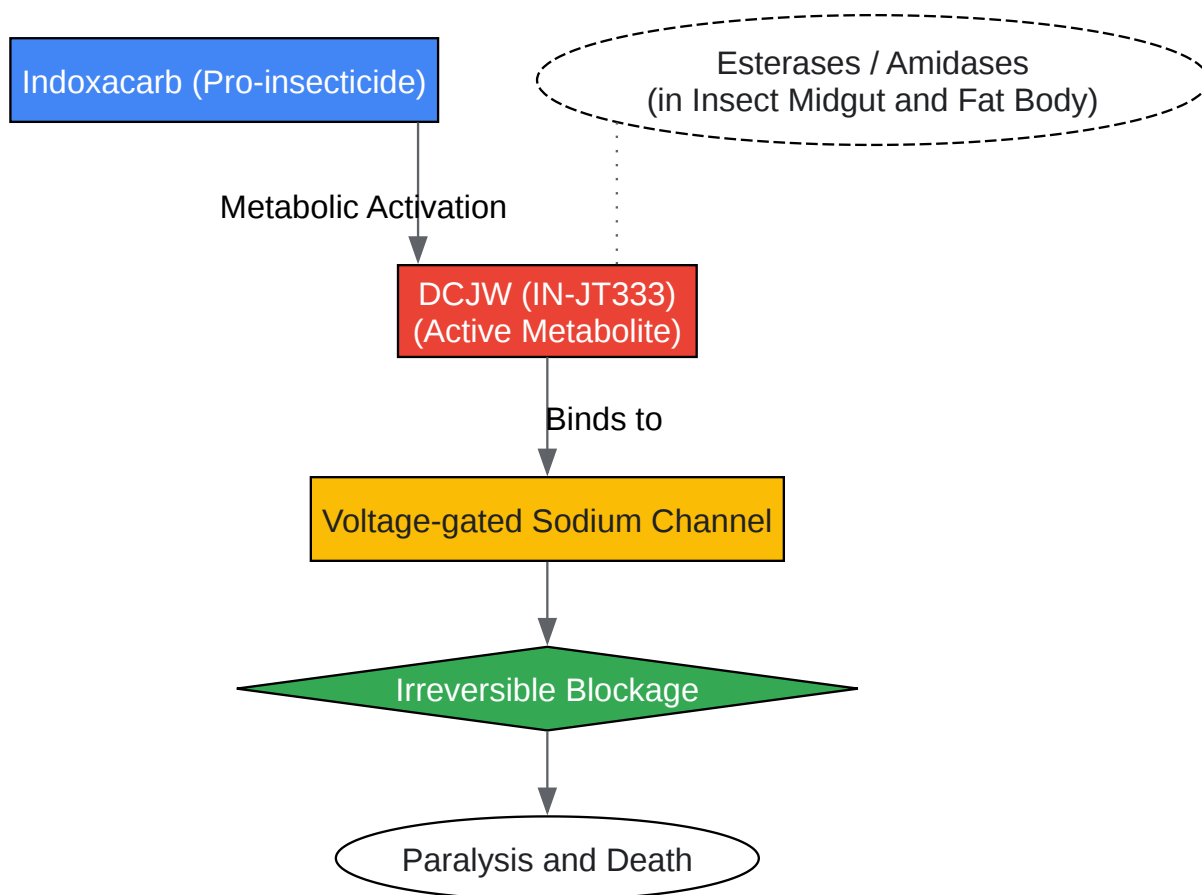
Mammalian Metabolic Pathway of Indoxacarb



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Caption: Proposed metabolic pathway of Indoxacarb in rats.

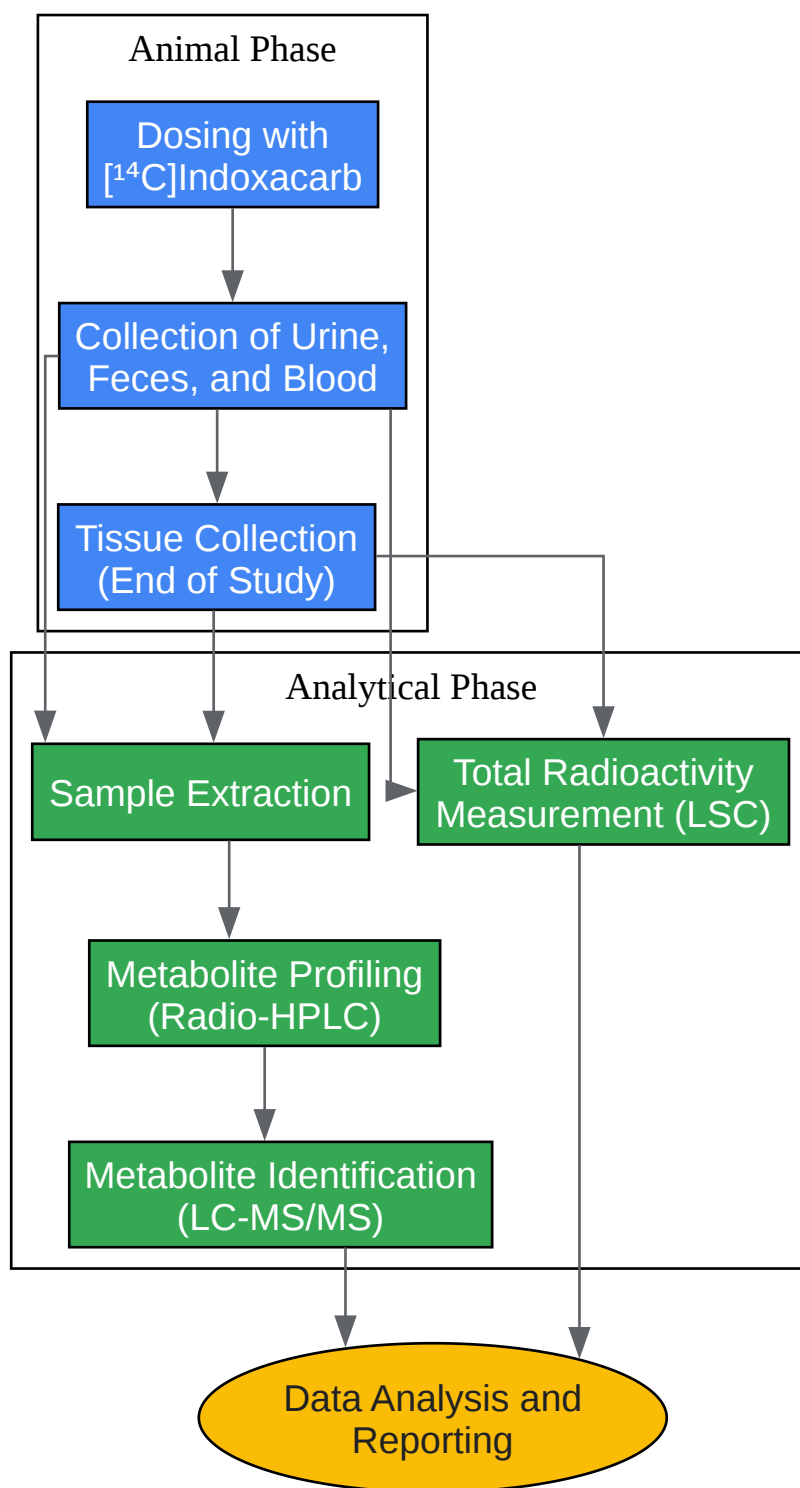
Insect Bioactivation of Indoxacarb



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Caption: Bioactivation of Indoxacarb in insects.

Experimental Workflow for In Vivo Animal Metabolism Study



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Caption: Workflow for in vivo radiolabeled Indoxacarb metabolism study.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. selcia.com [selcia.com]
- 3. digitalcommons.wayne.edu [digitalcommons.wayne.edu]
- 4. biotechnologiebt.it [biotechnologiebt.it]
- 5. researchgate.net [researchgate.net]
- 6. criver.com [criver.com]
- 7. labtesting.wuxiapptec.com [labtesting.wuxiapptec.com]
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